

Personal protective equipment for handling CHR-6494

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Essential Safety and Handling Guide for CHR-

FOR RESEARCH USE ONLY. Not for use in humans.

This document provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **CHR-6494**, a potent Haspin kinase inhibitor. The following procedural guidance is intended to ensure the safe handling, use, and disposal of this compound.

Hazard Identification and Safety Precautions

While a comprehensive Safety Data Sheet (SDS) under Regulation (EC) No. 1907/2006 (REACH) may not be readily available, **CHR-6494** is a potent, biologically active small molecule inhibitor and should be handled with care. One supplier has classified it as Water Hazard Class 3 (WGK 3), indicating it is highly hazardous to water. Therefore, it is crucial to prevent its release into the environment.

Based on its mechanism of action—disrupting mitosis and inducing apoptosis—it should be considered potentially hazardous. All personnel must be trained in handling potent compounds and adhere to standard laboratory safety protocols.

Personal Protective Equipment (PPE)



A comprehensive approach to personal protection is mandatory when handling **CHR-6494** in either powder or solution form.

PPE Category	Item	Specification
Hand Protection	Chemical-resistant gloves	Nitrile or neoprene gloves. Change gloves immediately if contaminated.
Eye Protection	Safety glasses with side shields or goggles	Must be worn at all times in the laboratory.
Body Protection	Laboratory coat	Fully buttoned lab coat. Consider a disposable gown for weighing and aliquoting.
Respiratory Protection	Face mask or respirator	Recommended when handling the powder form to avoid inhalation. Use in a well-ventilated area or a chemical fume hood.

Handling and Storage

Proper handling and storage are critical to maintain the integrity of **CHR-6494** and ensure the safety of laboratory personnel.

Storage Recommendations

Form	Storage Temperature	Duration
Powder	-20°C	Up to 3 years
In Solvent (e.g., DMSO)	-80°C	Up to 1 year
-20°C	Up to 1 month	

Note: To avoid repeated freeze-thaw cycles, it is recommended to aliquot stock solutions.

Safe Handling Procedures



- Preparation of Stock Solutions:
 - Perform all weighing and initial dilutions of the powdered compound within a chemical fume hood or a ventilated balance enclosure to minimize inhalation exposure.
 - CHR-6494 is soluble in DMSO.[1] For example, a 10 mM stock solution can be prepared by dissolving the compound in DMSO.[2]
 - Ensure fresh, high-quality DMSO is used, as moisture-absorbing DMSO can reduce solubility.[1]
- General Handling:
 - Avoid contact with skin and eyes.
 - Do not ingest or inhale.
 - Wash hands thoroughly after handling.
 - Prepare working solutions from the stock solution in a well-ventilated area.

Spill and Disposal Plan Spill Management

- Evacuate: Clear the immediate area of the spill.
- Ventilate: Ensure the area is well-ventilated.
- Contain: For liquid spills, use absorbent, non-combustible material (e.g., vermiculite, sand, or earth). For powder spills, carefully cover with a damp paper towel to avoid generating dust.
- Collect: Carefully scoop the contained material into a sealed, labeled waste container.
- Clean: Decontaminate the spill area with an appropriate laboratory cleaner, followed by a water rinse.
- Dispose: Dispose of all contaminated materials as hazardous waste.

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Disposal Plan

All waste containing **CHR-6494**, including empty vials, contaminated PPE, and experimental materials, must be disposed of as hazardous chemical waste. Follow all local, state, and federal regulations for hazardous waste disposal. Do not dispose of **CHR-6494** down the drain or in regular trash.

Experimental Protocols and Data

CHR-6494 is a potent inhibitor of Haspin kinase with an IC₅₀ of 2 nM.[1] It functions by inhibiting the phosphorylation of Histone H3 at threonine 3 (H3T3ph), a critical step for proper chromosome alignment and segregation during mitosis.[3] This disruption leads to mitotic catastrophe, cell cycle arrest in the G2/M phase, and ultimately apoptosis in cancer cells.

In Vitro Experimental Data

CHR-6494 has demonstrated anti-proliferative effects across various cancer cell lines.

Cell Line	Cancer Type	IC ₅₀ (nM)
HCT-116	Colon Carcinoma	500
HeLa	Cervical Cancer	473
MDA-MB-231	Breast Cancer	752
COLO-792	Melanoma	497
RPMI-7951	Melanoma	628
BxPC-3-Luc	Pancreatic Cancer	849

Key Experimental Methodologies

Cell Viability Assay (Crystal Violet Staining)

 Seed cells in a 96-well plate at a density of 4,000 cells/well and allow them to attach for 24 hours.



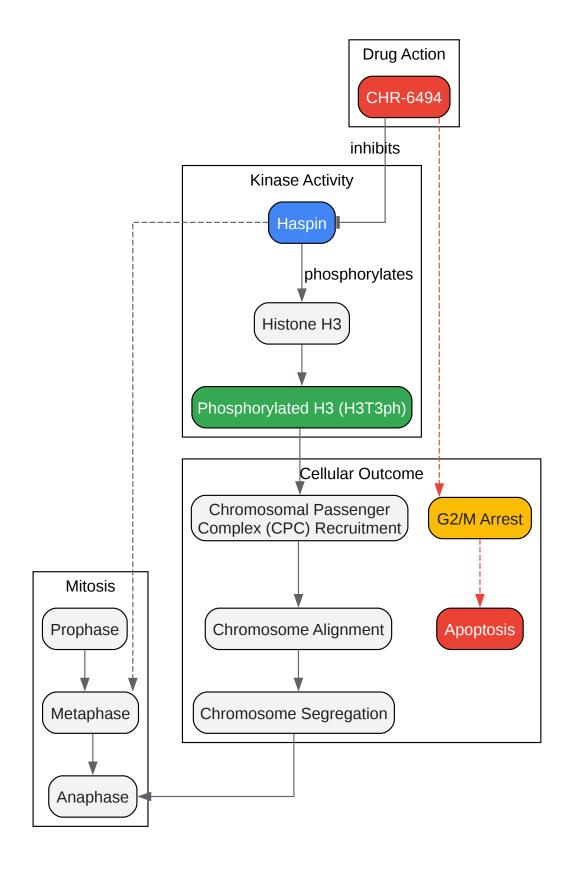
- Treat cells with various concentrations of CHR-6494 (or DMSO as a vehicle control) for the desired duration (e.g., 72 hours).
- Fix the cells with 4% paraformaldehyde in PBS for 10 minutes at room temperature.
- Stain the cells with 0.05% crystal violet in PBS for 20 minutes.
- Wash the plates with water and allow them to air dry.
- Solubilize the dye with 30% acetic acid.
- Measure the absorbance at 590 nm using a microplate reader.

In Vivo Administration Protocol (Mouse Xenograft Model)

- Preparation of Dosing Solution:
 - Dissolve CHR-6494 in 100% DMSO to create a stock solution (e.g., 5 μg/μL).
 - For intraperitoneal (i.p.) injection, the vehicle can be prepared with 10% DMSO and 20%
 2-hydroxypropyl-β-cyclodextrin in saline.
 - The final injectable solution is prepared by diluting the **CHR-6494** stock into the vehicle.
- Dosing Regimen:
 - **CHR-6494** has been administered to mice at doses ranging from 20 mg/kg to 50 mg/kg via i.p. injection.
 - A common treatment cycle involves five consecutive daily injections followed by a period of no treatment.

Visualized Workflows and Pathways Haspin Kinase Signaling Pathway Inhibition by CHR6494





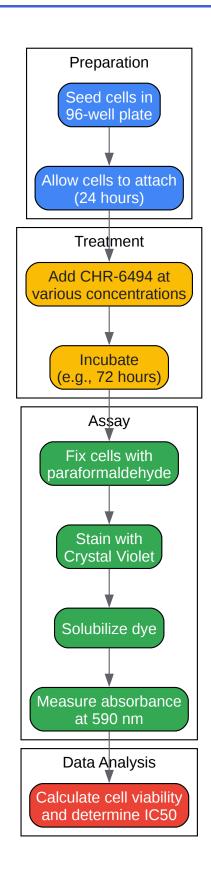
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Caption: Inhibition of Haspin kinase by **CHR-6494** blocks Histone H3 phosphorylation, leading to mitotic arrest and apoptosis.

Experimental Workflow: In Vitro Cell Viability





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